

Technical Support Center: Drug Development & Clinical Translation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: GR 205171

Cat. No.: B1217763

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Ticket #NK1-205171: Clinical Trial Failure Analysis (PTSD)

Status: CLOSED (Unresolved Efficacy) Agent: Senior Application Scientist, Neuropsychiatry Division Subject: Root Cause Analysis of **GR 205171** (Vofopitant) Failure in PTSD Clinical Trials

Issue Description

User Report: "We are reviewing historical data on **GR 205171** (Vofopitant), a high-affinity Neurokinin-1 (NK1) receptor antagonist. Despite promising preclinical anxiolytic data in gerbils and high receptor occupancy in humans, the drug failed to demonstrate efficacy in a randomized, double-blind, placebo-controlled trial for chronic PTSD. We need to understand the technical reasons for this translational disconnect to prevent recurrence in our current pipeline."

Executive Summary: **GR 205171** failed because target engagement (receptor occupancy) did not translate to functional modulation of the disease pathology in humans. While the drug successfully entered the brain and blocked the NK1 receptor (verified via PET), the hypothesis

that Substance P (SP) is the primary driver of chronic PTSD symptoms in humans was incorrect, or the pathway is sufficiently redundant that blocking it is clinically inert.

Diagnostic Report: Why Did It Fail?

The failure of **GR 205171** is a classic case of "Type II Translational Failure"—the drug did what it was designed to do (block the receptor), but the target itself was not valid for the indication.

A. The Biomarker Paradox (Occupancy

Efficacy)

The most critical technical insight from the **GR 205171** program is the disconnect between pharmacokinetics (PK) and pharmacodynamics (PD).

- Observation: Positron Emission Tomography (PET) studies using tracers like [18F]SPA-RQ confirmed that **GR 205171** achieved >90% receptor occupancy in the human brain at clinical doses.
- Result: Despite near-total blockade of the NK1 receptor, there was no significant reduction in CAPS (Clinician-Administered PTSD Scale) scores compared to placebo.
- Conclusion: The failure was not due to poor bioavailability or blood-brain barrier (BBB) penetration. It was a failure of the mechanistic hypothesis.

B. Species-Specific Neurobiology (The "Gerbil Trap")

Preclinical efficacy data was heavily reliant on specific animal models, particularly gerbils (which have a higher homology to human NK1 receptors than rats/mice) and the "maternal separation" guinea pig model.

- The Error: In rodents, Substance P is a primary driver of distress vocalization and acute stress response.
- The Reality: In humans, the stress response is far more complex, involving redundant pathways (CRF, Norepinephrine, Glutamate). Blocking NK1 alone is likely insufficient to dampen the complex cortical-limbic circuitry involved in chronic PTSD.

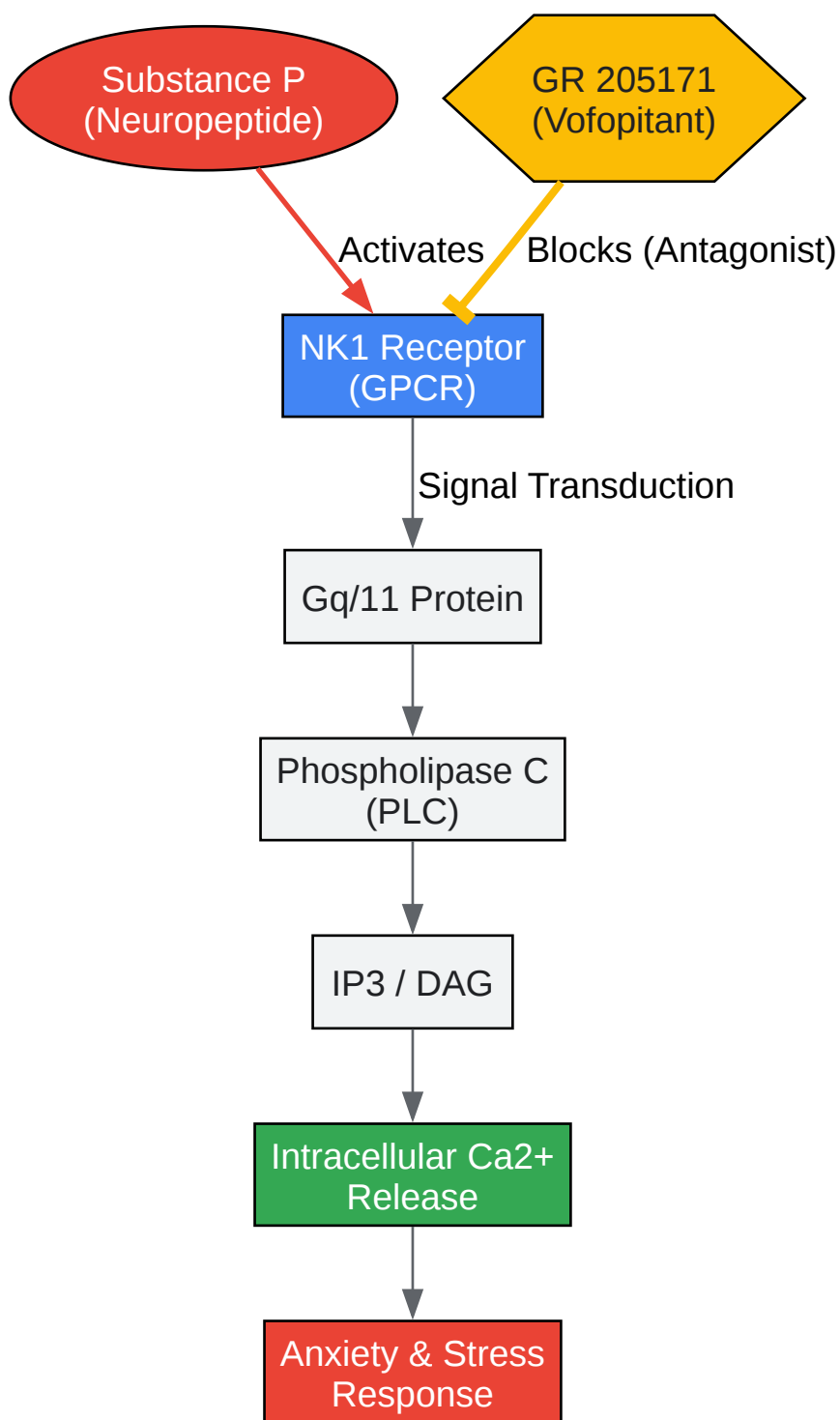
C. Trial Design & Heterogeneity

- **Sample Size:** The pivotal "Proof of Concept" trial (Mathew et al., 2011) was small (N=46). While sufficient to detect a large signal, it was underpowered for subtle effects.
- **Duration:** The trial lasted 8 weeks. While standard for depression, chronic PTSD involves deep-seated neural remodeling. However, the complete lack of separation from placebo suggests a longer duration would not have saved the compound.

Visualizing the Failure Mode

Diagram 1: The NK1 Signaling Pathway & Blockade

This diagram illustrates the intended mechanism of action (MOA) where **GR 205171** blocks Substance P binding.



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Caption: Mechanism of Action. **GR 205171** competitively inhibits Substance P at the NK1 receptor, theoretically preventing the downstream calcium cascade associated with stress.

Diagram 2: The Translational Failure Flowchart

This logic flow demonstrates where the breakdown occurred in the development pipeline.



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Caption: Development Pipeline Analysis. The program cleared safety and occupancy hurdles but failed at the critical efficacy junction due to fundamental biological mismatches.

Troubleshooting Guide: Preventing Future Failures

If you are currently developing a neuropeptide antagonist or reviewing a failed trial, use this step-by-step guide to determine if you are falling into the same "**GR 205171** Trap."

Step 1: Verify Target Engagement (The PET Check)

Question: Did the drug actually hit the target in the patient population?

- Protocol: Perform a PET occupancy study using a radioligand specific to your receptor (e.g., [18F]SPA-RQ for NK1).
- Threshold: For psychiatric indications, occupancy often needs to be >90% or even 100% to see an effect.
- **GR 205171** Context: Researchers verified high occupancy. If your drug has low occupancy, your failure is pharmacokinetic. If occupancy is high (like **GR 205171**) and efficacy is zero, your target is invalid.

Step 2: Audit the Preclinical Model

Question: Is your animal model predictive of human emotional regulation?

- Warning Sign: Reliance on "vocalization" models (e.g., guinea pig separation distress).
 - Correction: Incorporate "humanized" models or translatable biomarkers (e.g., fMRI amygdala reactivity) early in Phase I.
 - Insight: **GR 205171** showed reduced rCBF (blood flow) in the amygdala during public speaking tasks in social phobia, but this did not translate to chronic PTSD symptom relief.
- Acute stress

Chronic PTSD.

Step 3: Assess Patient Heterogeneity

Question: Are you treating "PTSD" as a monolith?

- Action: Stratify patients by genotype or biomarker.
- Hypothesis: It is possible that NK1 antagonists only work in a subset of patients with specific Substance P dysregulation (e.g., those with high baseline CSF Substance P levels). The **GR 205171** trials did not stratify for this, potentially diluting the signal.

Frequently Asked Questions (FAQs)

Q: Did **GR 205171** fail because the dose was too low? A: Unlikely. PET studies confirmed that the doses used achieved near-saturation of the NK1 receptors in the brain. Increasing the dose would not have increased blockade significantly but would have increased off-target side effects.

Q: Is the NK1 receptor a "dead" target for psychiatry? A: Largely, yes, for monotherapy in depression and PTSD. The consistent failure of aprepitant, lanepitant, and vofopitant (**GR 205171**) suggests that blocking Substance P alone is insufficient to reverse established mood disorders in humans. However, it remains a valid target for chemotherapy-induced nausea and vomiting (CINV).

Q: Why did it work for Social Phobia but not PTSD? A: In a separate study (Furmark et al.), **GR 205171** showed some effect in reducing anxiety during public speaking. This suggests NK1 blockade might dampen acute fear arousal but fails to address the chronic intrusive symptoms, avoidance, and hyperarousal characteristic of PTSD.

Quantitative Data Summary

Study Parameter	GR 205171 (Vofopitant) Trial Data
Indication	Chronic PTSD
Study Design	Randomized, Double-Blind, Placebo-Controlled
Sample Size	N = 46 (approx)
Duration	8 Weeks
Dosing	10 mg / day (titrated)
Receptor Occupancy	>90% (verified via PET)
Primary Outcome	CAPS Score (Clinician-Administered PTSD Scale)
Result	No significant difference vs. Placebo
Key Reference	Mathew et al. (2011)

References

- Mathew, S. J., et al. (2011). "A Selective Neurokinin-1 Receptor Antagonist in Chronic PTSD: a Randomized, Double-Blind, Placebo-Controlled, Proof-of-Concept Trial." *European Neuropsychopharmacology*.
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- To cite this document: BenchChem. [Technical Support Center: Drug Development & Clinical Translation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1217763/docs#technical-support-center-drug-development-clinical-translation\]](https://www.benchchem.com/product/b1217763/docs#technical-support-center-drug-development-clinical-translation)

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